

# An In-depth Technical Guide to 5-Methoxy-3-methylphthalic Acid

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## Compound of Interest

Compound Name: 5-Methoxy-3-methylphthalic acid

Cat. No.: B012782

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## IUPAC Name: 5-Methoxy-3-methylbenzene-1,2-dicarboxylic acid

This technical guide provides a comprehensive overview of **5-Methoxy-3-methylphthalic acid**, including its chemical properties, and available data.

## Chemical Properties and Identifiers

Property	Value	Source
CAS Number	103203-38-9	<a href="#">[1]</a>
Molecular Formula	C10H10O5	<a href="#">[1]</a>
Molecular Weight	210.185 g/mol	<a href="#">[1]</a>
Linear Formula	C10H10O5	

## Experimental Data

Currently, detailed experimental protocols for the synthesis of **5-Methoxy-3-methylphthalic acid** are not readily available in the public domain. Sigma-Aldrich notes that they provide this compound as part of a collection of rare chemicals and do not collect analytical data for it. Buyers are responsible for confirming the product's identity and purity.

## Logical Relationships in Chemical Nomenclature

The naming of **5-Methoxy-3-methylphthalic acid** follows the systematic rules of IUPAC nomenclature for substituted benzene derivatives. The logical process for deriving the name is outlined below.

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## References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Methoxy-3-methylphthalic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b012782#iupac-name-for-5-methoxy-3-methylphthalic-acid\]](https://www.benchchem.com/product/b012782#iupac-name-for-5-methoxy-3-methylphthalic-acid)

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